

# Physical properties like boiling point and density of 2-tert-Butylpyrazine

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## Compound of Interest

Compound Name: 2-tert-Butylpyrazine

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An In-Depth Technical Guide to the Physical Properties of **2-tert-Butylpyrazine**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a focused examination of the core physical properties of **2-tert-Butylpyrazine**, a heterocyclic compound of interest in both flavor chemistry and as a potential scaffold in medicinal chemistry. The document moves beyond a simple recitation of data to offer a detailed, field-proven perspective on the experimental determination of its boiling point and density. Methodologies are presented with an emphasis on the underlying scientific principles and the causality behind procedural choices, ensuring that the protocols are self-validating systems. This guide is intended to serve as a practical resource for scientists engaged in the synthesis, purification, and characterization of similar small molecules, providing the necessary foundation for reliable and reproducible research.

## Physicochemical Profile of 2-tert-Butylpyrazine

**2-tert-Butylpyrazine**, with the systematic IUPAC name 2-(1,1-dimethylethyl)pyrazine, is an alkyl-substituted pyrazine.[1][2][3] The pyrazine ring is a core structure in a number of biologically active molecules and approved therapeutics, making its derivatives valuable building blocks in drug discovery campaigns.[4] An accurate understanding of the physical properties of substituted pyrazines like **2-tert-Butylpyrazine** is fundamental for their synthesis, purification, handling, and application. For instance, its boiling point dictates the appropriate

parameters for purification by distillation, while its density is a key parameter for quality control and substance identification.

The key physical and chemical properties of **2-tert-Butylpyrazine** are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> N <sub>2</sub>	[1][3]
Molecular Weight	136.19 g/mol	[3]
Boiling Point	179.0 - 181.0 °C (at 760 mmHg)	[1]
Density	0.955 ± 0.06 g/cm <sup>3</sup>	[2]
Flash Point	66.1 - 66.6 °C	[1][2]
Appearance	Colorless to pale yellow liquid	[5]
CAS Number	32741-11-0	[1][2]

## Experimental Determination of Physical Properties

The trustworthiness of any experimental result hinges on a robust methodology. The following sections detail the principles and step-by-step protocols for determining the boiling point and density of liquid samples like **2-tert-Butylpyrazine**, with an emphasis on techniques suitable for the small quantities often encountered in a research setting.

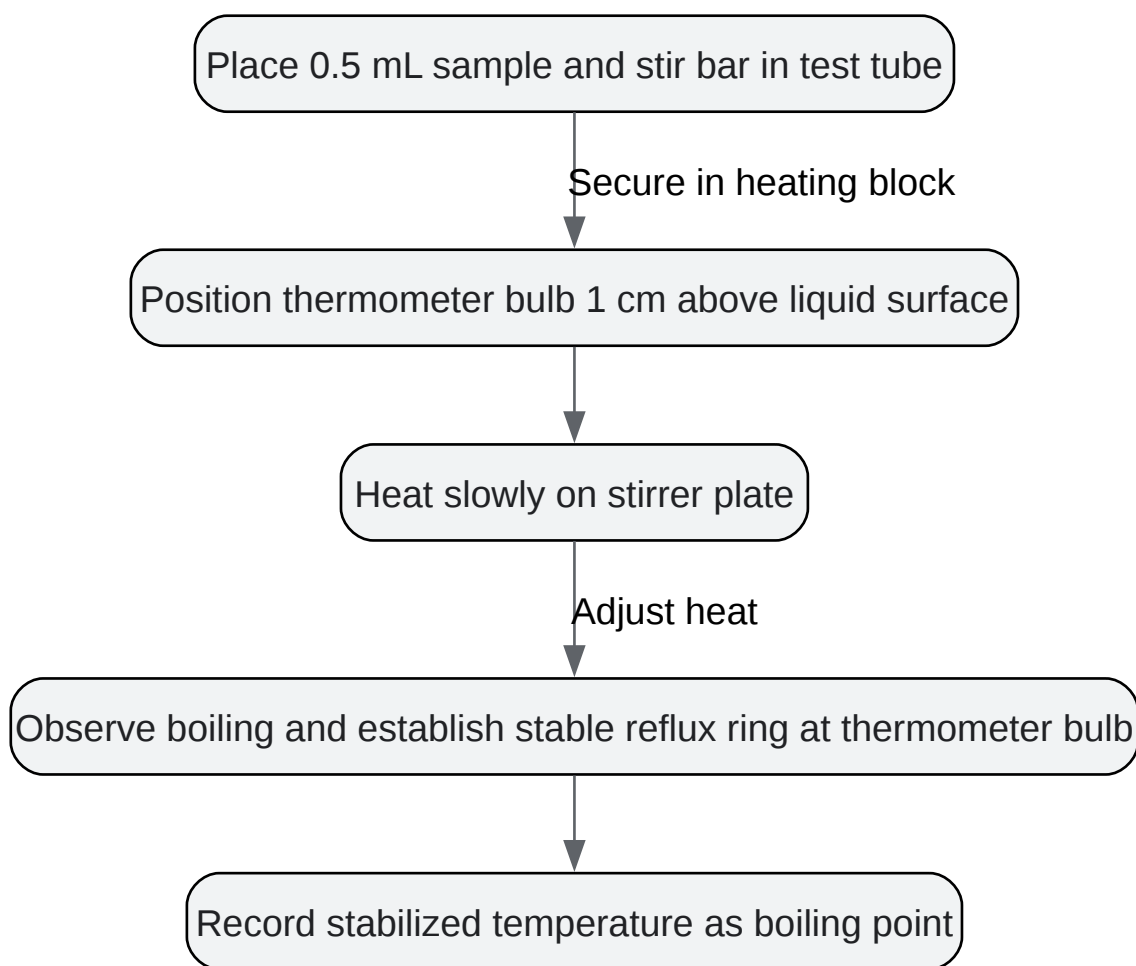
### Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the applied pressure of its surroundings.[6][7] For a pure compound, this occurs over a narrow temperature range, making it a reliable indicator of purity.[8] The micro-reflux method is particularly advantageous as it requires only a small sample volume (approx. 0.5 mL) and provides a reasonably accurate measurement.[6]

When a liquid is heated in a narrow tube, it will boil and its vapor will rise. This vapor will then condense on the cooler, upper surfaces of the tube and flow back down, creating a state of reflux. The temperature of the vapor in equilibrium with the refluxing liquid is the boiling point.[6]

Placing a thermometer bulb in this vapor zone, just above the liquid surface, allows for a stable and accurate measurement.<sup>[6]</sup>

- **Apparatus Setup:** Place approximately 0.5 mL of **2-tert-Butylpyrazine** into a small test tube (e.g., 150mm diameter). Add a small magnetic stir bar to prevent "bumping" (sudden, violent boiling) by ensuring smooth boiling.<sup>[6]</sup>
- **Heating:** Clamp the test tube in a heating block on a hot plate stirrer. Do not heat directly with a flame to ensure even and controllable temperature changes.
- **Thermometer Placement:** Clamp a calibrated thermometer so that its bulb is positioned about 1 cm above the surface of the liquid.<sup>[6]</sup> This placement is critical; the bulb must be fully immersed in the vapor phase, not the liquid, to measure the temperature of the vapor at equilibrium.
- **Heating and Observation:** Turn on the stirrer for gentle agitation and begin to heat the block slowly. Observe the sample carefully. You will first see the liquid begin to boil. Shortly after, you will see a "reflux ring" of condensing vapor on the inner wall of the test tube.<sup>[6]</sup>
- **Equilibrium Measurement:** Adjust the heating rate so that this reflux ring is stable and its upper boundary is level with the thermometer bulb. Once the temperature reading on the thermometer stabilizes for at least one minute, this is the observed boiling point.<sup>[6]</sup>
- **Recording Data:** Record the stable temperature. For utmost accuracy, also record the ambient atmospheric pressure, as boiling point is pressure-dependent.<sup>[6]</sup>



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Caption: Workflow for micro-reflux boiling point determination.

## Density Determination

Density is an intrinsic physical property defined as the mass of a substance per unit volume.[9] For liquids, it is sensitive to temperature changes, so measurements must be performed at a controlled, recorded temperature.[9] The most common and straightforward method for research purposes involves the direct measurement of mass and volume.

This method relies on the direct application of the density formula ( $\rho = m/V$ ). The mass of a known volume of the liquid is measured using an analytical balance, and the density is calculated from these two values.[10] While specialized glassware like a pycnometer yields higher precision, a graduated cylinder provides a sufficiently accurate measurement for many research applications.

- **Mass of Empty Container:** Place a clean, dry graduated cylinder (e.g., 10 mL) on an analytical balance and tare the balance to zero, or record the empty mass.
- **Volume Measurement:** Carefully add a specific volume of **2-tert-Butylpyrazine** to the graduated cylinder, for instance, 5.0 mL. To ensure accuracy, read the volume from the bottom of the meniscus with your eye level to the marking.[\[10\]](#)
- **Mass of Liquid:** Place the graduated cylinder containing the liquid back on the analytical balance and record the mass. If you tared the balance in step 1, this is the mass of the liquid. If not, subtract the empty cylinder mass from this new reading to find the mass of the liquid.
- **Temperature:** Measure and record the temperature of the liquid, as density is temperature-dependent.[\[9\]](#)
- **Calculation:** Calculate the density using the formula:  $\text{Density } (\rho) = \text{Mass } (m) / \text{Volume } (V)$ .
- **Validation:** Repeat the measurement two more times and average the results to ensure precision and minimize random error.

## Significance in Research & Drug Development

While **2-tert-Butylpyrazine** is recognized as a flavor and fragrance agent, its structural motif—the pyrazine ring—is of significant interest to medicinal chemists.[\[1\]](#)[\[3\]](#) Pyrazine is a heterocyclic scaffold found in several essential medicines.[\[4\]](#) Therefore, functionalized pyrazines like **2-tert-Butylpyrazine** serve as important starting materials or building blocks in the synthesis of novel compounds with potential therapeutic activity. The physical properties detailed in this guide are critical for monitoring the progress of reactions and confirming the identity and purity of synthetic intermediates and final products in a drug discovery pipeline.

## Safety and Handling

**2-tert-Butylpyrazine** is classified as a flammable liquid and is harmful if swallowed.[\[3\]](#) Standard laboratory precautions should be strictly followed. This includes handling the compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat, and keeping it away from heat, sparks, and open flames.[\[11\]](#)[\[12\]](#) Users must consult the full Safety Data Sheet (SDS) for this compound prior to any experimental work.[\[12\]](#)

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